

Essential Safety and Operational Guide for 5-Bromo-2-iodopyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-iodopyrimidine

Cat. No.: B048921

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This guide provides critical safety, handling, and disposal protocols for the use of **5-Bromo-2-iodopyrimidine** in laboratory settings. Adherence to these procedures is essential for ensuring the safety of researchers, scientists, and drug development professionals, as well as protecting the environment.

Chemical Identifier:

- Name: **5-Bromo-2-iodopyrimidine**
- CAS Number: 183438-24-6
- Molecular Formula: $C_4H_2BrIN_2$
- Molecular Weight: 282.88 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-iodopyrimidine is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.^[1] Appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. For extensive handling, a complete chemical-resistant suit may be necessary.	Gloves must comply with Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	A NIOSH-approved N95 dust mask or an air-purifying respirator is required if dust or aerosols are likely to be generated. All work should be conducted in a chemical fume hood.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **5-Bromo-2-iodopyrimidine** is crucial to minimize the risk of exposure and contamination.

1. Preparation:

- Ensure a Safety Data Sheet (SDS) for **5-Bromo-2-iodopyrimidine** is readily accessible.
- Verify that all necessary PPE is available and in good condition.
- Confirm that a properly functioning chemical fume hood is available.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
- Avoid generating dust.
- Keep the container tightly closed when not in use.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly with soap and water after handling.

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.
- Store away from incompatible materials, such as oxidizing agents.[\[2\]](#)[\[3\]](#)
- The storage class for this chemical is 11 - Combustible Solids.

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures:

- Ensure adequate ventilation.
- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid creating dust.
- Do not use air hoses for cleaning.
- Prevent the spill from entering drains or waterways.

Disposal Plan

All waste containing **5-Bromo-2-iodopyrimidine** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations. Never dispose of this

chemical down the drain or in regular trash.

Waste Segregation and Collection:

- Solid Waste: Collect contaminated lab supplies (e.g., weighing paper, gloves, pipette tips) in a designated, clearly labeled solid hazardous waste container.
- Liquid Waste: If **5-Bromo-2-iodopyrimidine** is in a solution, it should be collected in a dedicated halogenated organic solvent waste container.
- Container Requirements: Use a dedicated, properly labeled, and sealed container made of a compatible material (e.g., polyethylene). Ensure the container is in good condition with a secure, leak-proof closure.

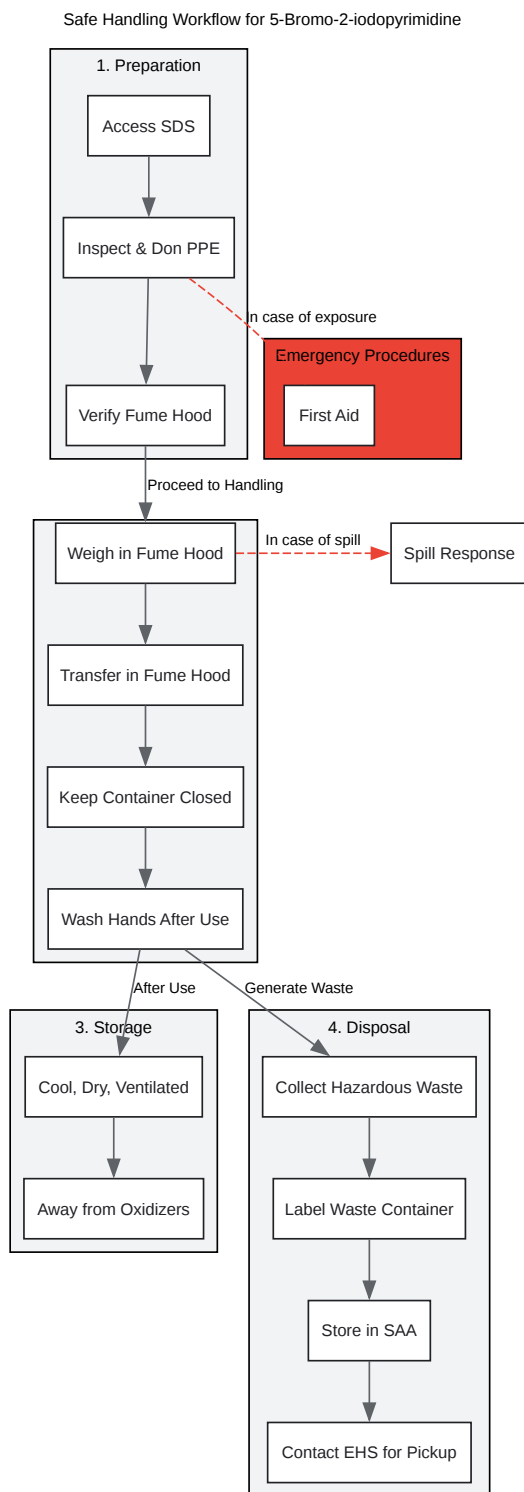
Labeling and Storage:

- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromo-2-iodopyrimidine**," and the appropriate hazard pictograms.
- The accumulation start date must be clearly marked on the label.
- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.

Final Disposal:

- The final disposal of **5-Bromo-2-iodopyrimidine** must be handled by a licensed and certified hazardous waste disposal company.^[2]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

Workflow for Safe Handling of 5-Bromo-2-iodopyrimidine



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-iodopyrimidine**.

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